

Application Note: NMR Spectroscopy Protocol for 2-Hydroxymethylene Ethisterone

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Compound of Interest

Compound Name: 2-Hydroxymethylene ethisterone

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the acquisition and analysis of Nuclear Magnetic Resonance (NMR) spectra for **2-Hydroxymethylene ethisterone**. This synthetic steroid is a derivative of ethisterone, and NMR spectroscopy is a critical tool for its structural elucidation and purity assessment.

Introduction

2-Hydroxymethylene ethisterone is a steroid derivative with potential applications in drug development. Its chemical structure, featuring a hydroxymethylene group on the A-ring of the ethisterone scaffold, necessitates thorough characterization to confirm its identity and purity. High-resolution NMR spectroscopy, including one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) techniques, provides unambiguous structural information and is an essential component of quality control.

Predicted ^1H and ^{13}C NMR Data

The following tables summarize the predicted chemical shifts for **2-Hydroxymethylene ethisterone**. These predictions are based on the known NMR data of the parent compound,

ethisterone, and structurally similar compounds, including norethisterone and oxymetholone. The hydroxymethylene group is expected to be in a tautomeric equilibrium between the enol and aldehyde forms, which will influence the chemical shifts of the A-ring.

Table 1: Predicted ^1H NMR Chemical Shifts for **2-Hydroxymethylene Ethisterone** in CDCl_3

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (J, Hz)
H-1 α	1.55 - 1.65	m	
H-1 β	2.25 - 2.35	m	
H-2 (of hydroxymethylene)	7.20 - 7.40	s	
H-4	5.80 - 5.90	s	
H-6 α	2.30 - 2.40	m	
H-6 β	2.40 - 2.50	m	
H-7 α	1.10 - 1.20	m	
H-7 β	2.00 - 2.10	m	
H-8 β	1.50 - 1.60	m	
H-9 α	1.15 - 1.25	m	
H-11 α	1.50 - 1.60	m	
H-11 β	1.75 - 1.85	m	
H-12 α	1.95 - 2.05	m	
H-12 β	1.45 - 1.55	m	
H-14 α	1.00 - 1.10	m	
H-15 α	1.80 - 1.90	m	
H-15 β	1.60 - 1.70	m	
H-16 α	2.20 - 2.30	m	
H-16 β	2.35 - 2.45	m	
H-18 (CH ₃)	0.90 - 1.00	s	
H-19 (CH ₃)	1.20 - 1.30	s	
H-21 (ethynyl)	2.55 - 2.65	s	

OH (C-17)	1.50 - 2.50	br s
OH (hydroxymethylene)	13.0 - 14.0	br s

Table 2: Predicted ^{13}C NMR Chemical Shifts for **2-Hydroxymethylene Ethisterone** in CDCl_3

Carbon Assignment	Predicted Chemical Shift (ppm)
C-1	30 - 35
C-2	100 - 105
C-3	195 - 200
C-4	125 - 130
C-5	165 - 170
C-6	32 - 37
C-7	30 - 35
C-8	35 - 40
C-9	50 - 55
C-10	38 - 43
C-11	20 - 25
C-12	30 - 35
C-13	45 - 50
C-14	50 - 55
C-15	22 - 27
C-16	38 - 43
C-17	80 - 85
C-18	12 - 17
C-19	18 - 23
C-20	85 - 90
C-21	70 - 75
C-2' (hydroxymethylene)	185 - 190

Experimental Protocols

A standardized protocol is essential for obtaining high-quality and reproducible NMR data.

Sample Preparation

- **Weighing:** Accurately weigh 5-10 mg of **2-Hydroxymethylene ethisterone** for ^1H NMR and 15-30 mg for 2D NMR experiments.
- **Dissolution:** Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Ensure the sample is fully dissolved; gentle vortexing may be applied.
- **Transfer:** Using a clean Pasteur pipette, transfer the solution into a 5 mm NMR tube.
- **Capping and Labeling:** Cap the NMR tube securely and label it with the sample identification.

NMR Instrument Parameters

The following are general parameters for 1D and 2D NMR experiments on a 500 MHz spectrometer. These may need to be optimized based on the specific instrument and sample concentration.

1D ^1H NMR:

- **Pulse Sequence:** A standard single-pulse experiment (e.g., zg30 on Bruker instruments).
- **Number of Scans (NS):** 16 to 64 scans are typically sufficient.
- **Relaxation Delay (D1):** 1-2 seconds.
- **Acquisition Time (AQ):** 2-4 seconds.
- **Spectral Width (SW):** 0-16 ppm.

1D ^{13}C NMR:

- **Pulse Sequence:** A proton-decoupled pulse sequence (e.g., zgpg30 on Bruker instruments).

- Number of Scans (NS): 1024 to 4096 scans or more, due to the lower natural abundance and sensitivity of ^{13}C .
- Relaxation Delay (D1): 2-5 seconds.
- Acquisition Time (AQ): 1-2 seconds.
- Spectral Width (SW): 0-220 ppm.

2D NMR (COSY, HSQC, HMBC):

- COSY (Correlation Spectroscopy): To identify ^1H - ^1H spin-spin coupling networks.
- HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C nuclei.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (2-3 bond) correlations between ^1H and ^{13}C , which is crucial for assigning quaternary carbons.

Standard pulse programs and parameters provided by the spectrometer manufacturer for these experiments should be used as a starting point and optimized as needed.

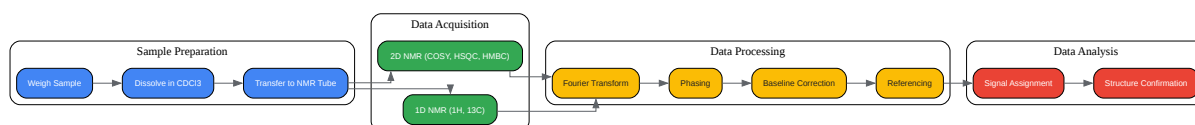
Data Processing and Analysis

- Fourier Transformation: Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phasing: Manually phase the spectra to obtain pure absorption lineshapes.
- Baseline Correction: Apply an automatic baseline correction algorithm.
- Referencing: Reference the ^1H spectrum to the TMS signal at 0.00 ppm and the ^{13}C spectrum to the CDCl_3 solvent peak at 77.16 ppm.
- Integration: Integrate the signals in the ^1H spectrum to determine the relative number of protons.

- **Structure Elucidation:** Analyze the chemical shifts, coupling constants, and correlations from the 1D and 2D spectra to assign all proton and carbon signals and confirm the structure of **2-Hydroxymethylene ethisterone**.

Visualization of Experimental Workflow

The systematic workflow from sample preparation to final structural confirmation is crucial for efficient and accurate analysis.



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Caption: Experimental workflow for the NMR analysis of **2-Hydroxymethylene ethisterone**.

This application note provides a comprehensive guide for the NMR analysis of **2-Hydroxymethylene ethisterone**. Adherence to these protocols will ensure the acquisition of high-quality data, enabling accurate structural characterization and purity assessment, which are vital for research and drug development.

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